

An In-depth Technical Guide to 4-Phenylphenyl Acetate: Discovery and History

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetoxybiphenyl

Cat. No.: B091923

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 4-phenylphenyl acetate, also known as **4-acetoxybiphenyl**. It covers the compound's historical discovery, key chemical and physical properties, and detailed experimental protocols for its synthesis.

Discovery and Historical Context

The first documented synthesis of 4-phenylphenyl acetate appears in an 1882 publication in the *Berichte der deutschen chemischen Gesellschaft* by O. Doebner, A. Werner, and A. Klein. In their paper, "Ueber einige Derivate des p-Phenyl-phenols" (On some derivatives of p-phenyl-phenol), they described the preparation of several derivatives of 4-phenylphenol (then referred to as p-phenyl-phenol), including its acetyl ester, 4-phenylphenyl acetate.

The synthesis was achieved through the esterification of 4-phenylphenol. This early work laid the foundation for the study of biphenyl derivatives. In the early 20th century, the related Fries rearrangement, discovered by Karl Theophil Fries in 1908, utilized phenolic esters such as 4-phenylphenyl acetate to synthesize hydroxyaryl ketones, further highlighting the compound's utility as a chemical intermediate. While 4-phenylphenyl acetate itself has not been a major focus of drug development, its precursor, 4-phenylphenol, and other biphenyl derivatives have been investigated for various biological activities.

Chemical and Physical Properties

4-Phenylphenyl acetate is a white crystalline solid. Its key chemical and physical properties are summarized in the tables below.

Table 1: General and Physical Properties of 4-Phenylphenyl Acetate

Property	Value
IUPAC Name	(4-phenylphenyl) acetate
Synonyms	4-Acetoxybiphenyl, p-Phenylphenyl acetate, 4-Biphenylyl acetate
CAS Number	148-86-7
Molecular Formula	C ₁₄ H ₁₂ O ₂
Molecular Weight	212.24 g/mol
Melting Point	87-89 °C
Boiling Point	196 °C at 13 mmHg
Appearance	White crystalline powder

Table 2: Spectroscopic Data for 4-Phenylphenyl Acetate

Spectroscopic Data	Description
¹ H NMR	Spectral data available in various databases.
¹³ C NMR	Spectral data available in various databases.
Mass Spectrum	Data available in various spectroscopic databases.
IR Spectrum	Data available in various spectroscopic databases.

Experimental Protocols

The synthesis of 4-phenylphenyl acetate is typically achieved through the esterification of 4-phenylphenol. Below are detailed protocols for both a classical and a modern approach.

Classical Synthesis: Acetylation using Acetic Anhydride (Adapted from historical methods)

This method is based on the early preparations of aryl esters.

Materials:

- 4-Phenylphenol (1.0 eq)
- Acetic anhydride (1.5 eq)
- Pyridine (as solvent and catalyst)
- Diethyl ether
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask, dissolve 4-phenylphenol in pyridine.
- Cool the solution in an ice bath and slowly add acetic anhydride with stirring.
- Allow the reaction mixture to warm to room temperature and stir for 2-4 hours.
- Pour the reaction mixture into a separatory funnel containing diethyl ether and wash with 1 M hydrochloric acid to remove pyridine.

- Wash the organic layer with saturated sodium bicarbonate solution to remove excess acetic acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Recrystallize the crude 4-phenylphenyl acetate from ethanol to obtain a pure crystalline solid.

Modern Synthesis: Suzuki Coupling followed by Esterification

A more contemporary approach to biphenyl derivatives involves Suzuki coupling to form the biphenyl backbone, followed by esterification.

Part 1: Synthesis of 4-Phenylphenol via Suzuki Coupling

Materials:

- 4-Bromophenol (1.0 eq)
- Phenylboronic acid (1.2 eq)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 0.02 eq)
- Triphenylphosphine (PPh_3 , 0.04 eq)
- 2 M Sodium carbonate solution
- Toluene
- Ethanol
- Water

Procedure:

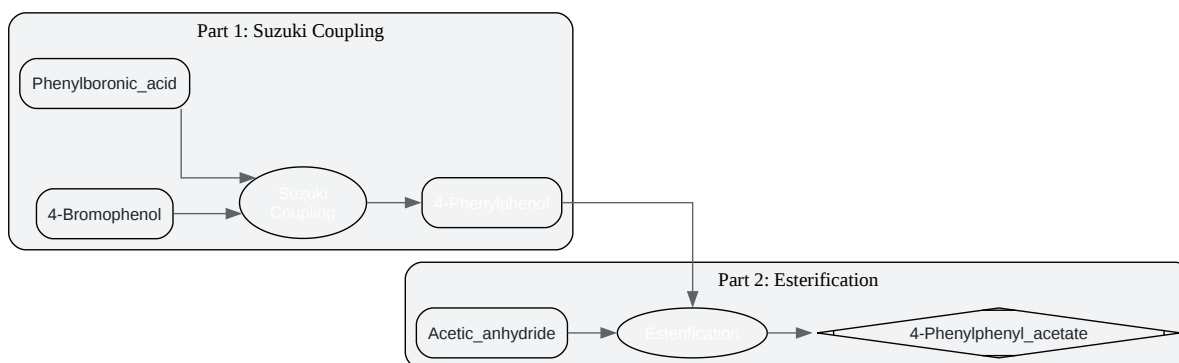
- To a round-bottom flask, add 4-bromophenol, phenylboronic acid, palladium(II) acetate, and triphenylphosphine.
- Add a 2:1 mixture of toluene and 2 M aqueous sodium carbonate solution.
- Heat the mixture to reflux with vigorous stirring for 4-6 hours under an inert atmosphere.
- Cool the reaction mixture and separate the organic layer.
- Wash the organic layer with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the organic layer under reduced pressure and purify the crude product by column chromatography or recrystallization to yield 4-phenylphenol.

Part 2: Esterification of 4-Phenylphenol

The 4-phenylphenol synthesized in Part 1 can then be esterified using the protocol described in Section 3.1.

Visualizations

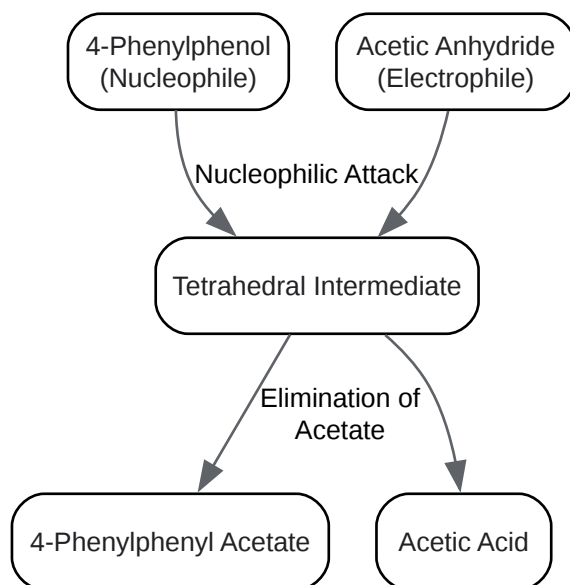
General Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Modern two-step synthesis workflow for 4-phenylphenyl acetate.

Esterification Reaction Mechanism



[Click to download full resolution via product page](#)

Caption: General mechanism for the esterification of 4-phenylphenol.

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Phenylphenyl Acetate: Discovery and History]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091923#discovery-and-history-of-4-phenylphenyl-acetate\]](https://www.benchchem.com/product/b091923#discovery-and-history-of-4-phenylphenyl-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com